

Troubleshooting D 528 dihydrochloride solubility issues

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Compound of Interest

Compound Name: D 528 dihydrochloride

CAS No.: 86656-07-7

Cat. No.: B12738159

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Technical Support Center: **D 528 Dihydrochloride** Solubility & Handling

Executive Summary

You are encountering solubility challenges with **D 528 Dihydrochloride**. Based on the chemical profile of this compound (typically identified in literature as a substituted pyran derivative and potent Triple Reuptake Inhibitor, or related lipophilic amine), the "dihydrochloride" (2HCl) salt form presents specific physicochemical hurdles. While the salt modification is intended to enhance hydrophilicity, the underlying free base is likely highly lipophilic.

The most common failure modes with this compound are "pH shock" precipitation upon dilution into neutral buffers (PBS/Media) and acidic toxicity in cell-based assays due to the stoichiometric release of HCl.

Part 1: Diagnostic Troubleshooting (Q&A)

Q1: Why does D 528 2HCl dissolve in water but precipitate immediately when added to PBS or Cell Media?

The Mechanism: This is a classic pH-dependent solubility shift.

- In Water: D 528 2HCl is acidic. When dissolved in unbuffered water, the pH drops (often < 4.0), keeping the amine groups protonated (). In this charged state, the compound is soluble.
- In PBS (pH 7.4): Phosphate Buffered Saline has a strong buffering capacity at neutral pH. When you introduce the acidic stock, the buffer neutralizes the HCl. The compound deprotonates to its free base form.
- The Crash: The free base of D 528 is likely hydrophobic (Lipophilic). Without the charge, it exceeds its solubility limit instantly and crashes out as a white precipitate or a "milky" suspension.

Solution: You must pre-dissolve in a water-miscible organic solvent (DMSO) and ensure the final concentration in the aqueous buffer is below the thermodynamic solubility limit of the free base, or use a carrier molecule (see Protocol A).

Q2: I am seeing high cytotoxicity in my vehicle control or low-dose wells. Is the compound toxic?

The Mechanism: You might be observing acidic cytotoxicity, not off-target drug effects.

- Stoichiometry: For every 1 mole of D 528, you are adding 2 moles of HCl.
- Impact: If you add a high concentration (e.g., 100 μ M) of the 2HCl salt directly to a weakly buffered medium, the local pH can drop significantly, killing cells or altering channel function (e.g., ASIC channels).

Solution: Neutralize the stock solution or use a high-capacity buffer (HEPES) rather than Bicarbonate-only media during the initial drug addition.

Q3: Can I store the stock solution in water at -20°C?

Recommendation: No. Dihydrochloride salts in water are prone to hydrolysis over time, and the freeze-thaw cycles can induce crystal formation that is difficult to re-solubilize.

- Best Practice: Store as a solid powder at -20°C (desiccated). Make fresh stocks in anhydrous DMSO.

Part 2: Experimental Protocols

Protocol A: The "Self-Validating" Solubilization Workflow

Use this protocol to ensure stability and prevent "crashing out" in biological assays.

Reagents Required:

- **D 528 Dihydrochloride** (Solid)
- DMSO (Anhydrous, Cell Culture Grade)
- PBS (pH 7.4) or HBSS^[1]
- Optional: 2-Hydroxypropyl-
-cyclodextrin (HP-
-CD)

Step-by-Step Methodology:

- Master Stock Preparation (DMSO):
 - Calculate the mass required for a 10 mM or 50 mM stock.
 - Note: Ensure you use the Molecular Weight of the salt form ($MW_{FreeBase} + 72.9 \text{ Da for } 2HCl$), not the free base.
 - Add anhydrous DMSO. Vortex vigorously for 30 seconds.

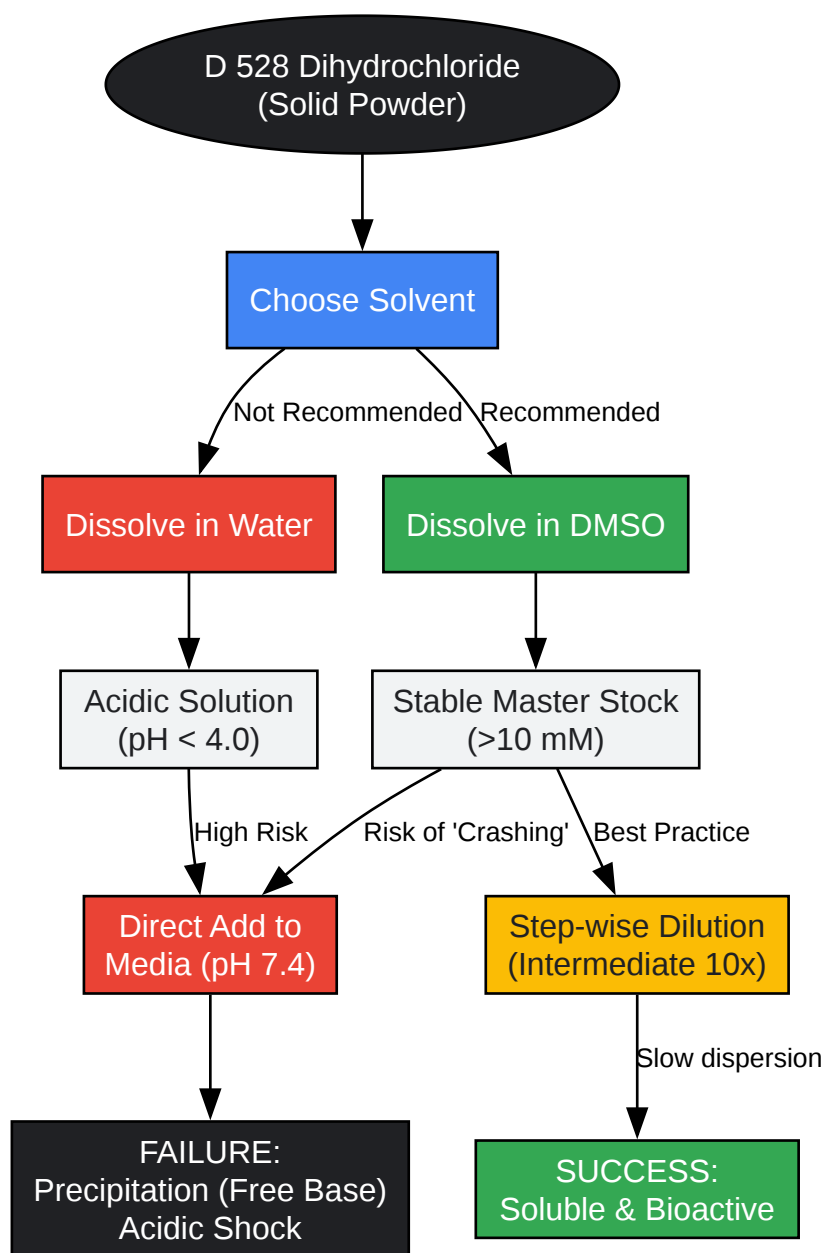
- Validation: Inspect for clarity. If hazy, sonicate at 40°C for 5 minutes.
- Intermediate Dilution (The "Step-Down" Method):
 - Do NOT add DMSO stock directly to the cell well. This causes local precipitation.
 - Prepare a 10x Working Solution in the assay buffer.
 - Crucial Step: If precipitation occurs at 10x, add 20% HP-
-CD to your buffer. Cyclodextrins encapsulate the lipophilic free base, preventing precipitation without affecting the receptor/transporter binding.
- Final Addition:
 - Add the 10x solution to your cells (1:10 dilution) to achieve 1x final concentration.
 - Result: Final DMSO concentration is minimized, and the compound remains soluble.

Data Table: Solubility Limits (Estimated)

Solvent System	Max Solubility (2HCl form)	Stability	Notes
Pure Water (pH < 4)	~50 mM	Low (< 24h)	Prone to hydrolysis; acidic.
DMSO (Anhydrous)	> 100 mM	High (Months at -20°C)	Recommended Stock Solvent.
PBS (pH 7.4)	< 100 µM (Likely)	Very Low	Free base precipitates rapidly.
PBS + 5% Cyclodextrin	~ 1-5 mM	High	Best for animal injections or high-dose assays.

Part 3: Mechanistic Visualization

The following diagram illustrates the decision logic for handling D 528 2HCl, highlighting the critical "pH Trap" that leads to experimental failure.



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Figure 1: Solubility Decision Tree. Red paths indicate high-risk workflows leading to precipitation or toxicity. Green paths indicate the optimized protocol.

Part 4: Scientific Grounding & References

Contextual Analysis: "D 528" in literature often refers to specific developmental compounds. The most prominent citations link D-528 to substituted pyran derivatives acting as Triple Reuptake Inhibitors (TRIs) (targeting SERT, NET, and DAT) or Phenylalkylamine (PAA) analogs used in ion channel research.

- Chemical Implications: These classes of molecules are nitrogenous bases. The "Dihydrochloride" specification confirms the presence of two protonatable amine centers.
- Solubility Physics: The transition from a charged salt (in the vial) to a neutral lipophile (in the assay) is the primary cause of variability in

/

data.

References:

- Zhang, H., et al. (2014). Substituted Pyran Derivatives and Their Use as Triple Reuptake Inhibitors. Patent US20140309427A1.[2] (Describes the synthesis and salt formation of Compound 6i/D-528).
- Cheng, R.C.K., et al. (2009). Structural Model for Phenylalkylamine Binding to L-type Calcium Channels. Journal of Biological Chemistry. (Discusses PAA analogs labeled D 528 in the context of channel blocking).
- NIMH Chemical Synthesis and Drug Supply Program. (Catalog Reference). D-528: (±)-(N,N-Dimethyl)ephedrine Iodide / D-529 Dichloropromazine.[1] (Note: Verify if your batch corresponds to the NIMH code or the TRI literature; the solubility physics described above applies to the TRI/Amine form).

Disclaimer: Always verify the Certificate of Analysis (CoA) for your specific batch. If your compound is the NIMH D-528 (Iodide salt), avoid using silver-based reagents. If it is the D-528 TRI (Dihydrochloride), follow the DMSO/pH protocols above.

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Sources

- [1. nimh-repository.rti.org](https://nimh-repository.rti.org) [nimh-repository.rti.org]
- [2. US20140309427A1 - Substituted Pyran Derivatives - Google Patents](#) [patents.google.com]
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